

Part 1: Critical Safety & Molecule Assessment (Read Before Proceeding)

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Compound of Interest

Compound Name: *Alanine, N-nitro-, methyl ester*
(9CI)

CAS No.: 130642-16-9

Cat. No.: B1147261

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⚠ DANGER: ENERGETIC MATERIAL ALERT You have specified N-nitro-alanine methyl ester. This structure contains a Nitramine () moiety.

- Distinction: This is not -nitroalanine (C-nitro) nor a ring-nitrated aromatic amino acid.
- Hazard: Primary nitramines are energetic materials. They can be shock-sensitive and thermally unstable. Do not distill this compound.
- Stability: The N-nitro group is acid-labile (denitration) and base-sensitive (elimination to dehydro-alanine).

Triage Checklist:

- State: Crude is likely a yellow/orange oil or low-melting solid.
- Impurities: Unreacted alanine methyl ester, nitric acid, acetic acid (if formed via), and decomposition products (alcohols/alkenes).

Part 2: Troubleshooting Guide (FAQs)

Q1: My crude product is a red/orange oil that won't crystallize. Is it impure?

A: Yes, the color likely comes from residual nitrogen oxides () or oxidative decomposition products.

- Cause: Incomplete quenching of the nitration mixture or thermal decomposition during workup.
- Fix:
 - Redissolve the oil in diethyl ether or ethyl acetate.
 - Wash with cold (to remove acid) followed by a wash with urea solution (to scavenge nitrous acid/).
 - Dry over (avoid if it is slightly basic) and concentrate below 30°C.

Q2: I see gas evolution when I treat the crude with base. What is happening?

A: You are likely triggering an elimination reaction.

- Mechanism: The electron-withdrawing N-nitro group makes the -proton highly acidic. Bases (even weak ones like carbonate) can cause elimination of the nitro group or the ester, leading to dehydro-alanine derivatives or decomposition.

- Fix: Avoid aqueous bases pH > 8. Use phosphate buffers (pH 6-7) for washes if necessary.

Q3: Can I purify this by silica gel chromatography?

A: Use caution. Silica gel is slightly acidic and can cause denitration or rearrangement of sensitive nitramines.

- Recommendation: Use Neutral Alumina (Activity Grade III) or acid-washed silica gel.
- Eluent: Run a rapid column using Hexanes:Ethyl Acetate (start 9:1). Long residence time on the column degrades the product.

Part 3: Recommended Purification Protocols

Method A: Low-Temperature Recrystallization (Preferred)

Best for: Solid crude with >80% purity.

Principle: Nitramines often have steep solubility curves in alcohol/water or ether/alkane systems.

- Dissolution: Dissolve crude solid in a minimum amount of warm Ethanol (30-35°C). Do not boil.
- Precipitation: Add Water dropwise until persistent cloudiness appears.
- Clarification: Add a few drops of Ethanol to clear the solution.
- Crystallization: Place the flask in a freezer overnight. Do not disturb.
- Collection: Filter cold. Wash with cold Hexane.

Method B: Acid-Wash Extraction (For Oily Crude)

Best for: Removing unreacted starting material (Alanine Methyl Ester).

Principle: The starting amine is basic; the N-nitro product is non-basic (or very weakly acidic).

- Dissolve: Take crude oil up in Ethyl Acetate.
- Acid Wash: Wash organic layer with cold 0.5 M HCl ().
 - Why: This protonates and removes unreacted alanine methyl ester into the aqueous layer. The N-nitro product remains in the organic layer.
- Neutralize: Wash organic layer with Brine () to remove excess acid.
- Dry & Strip: Dry over anhydrous , filter, and concentrate under high vacuum at .

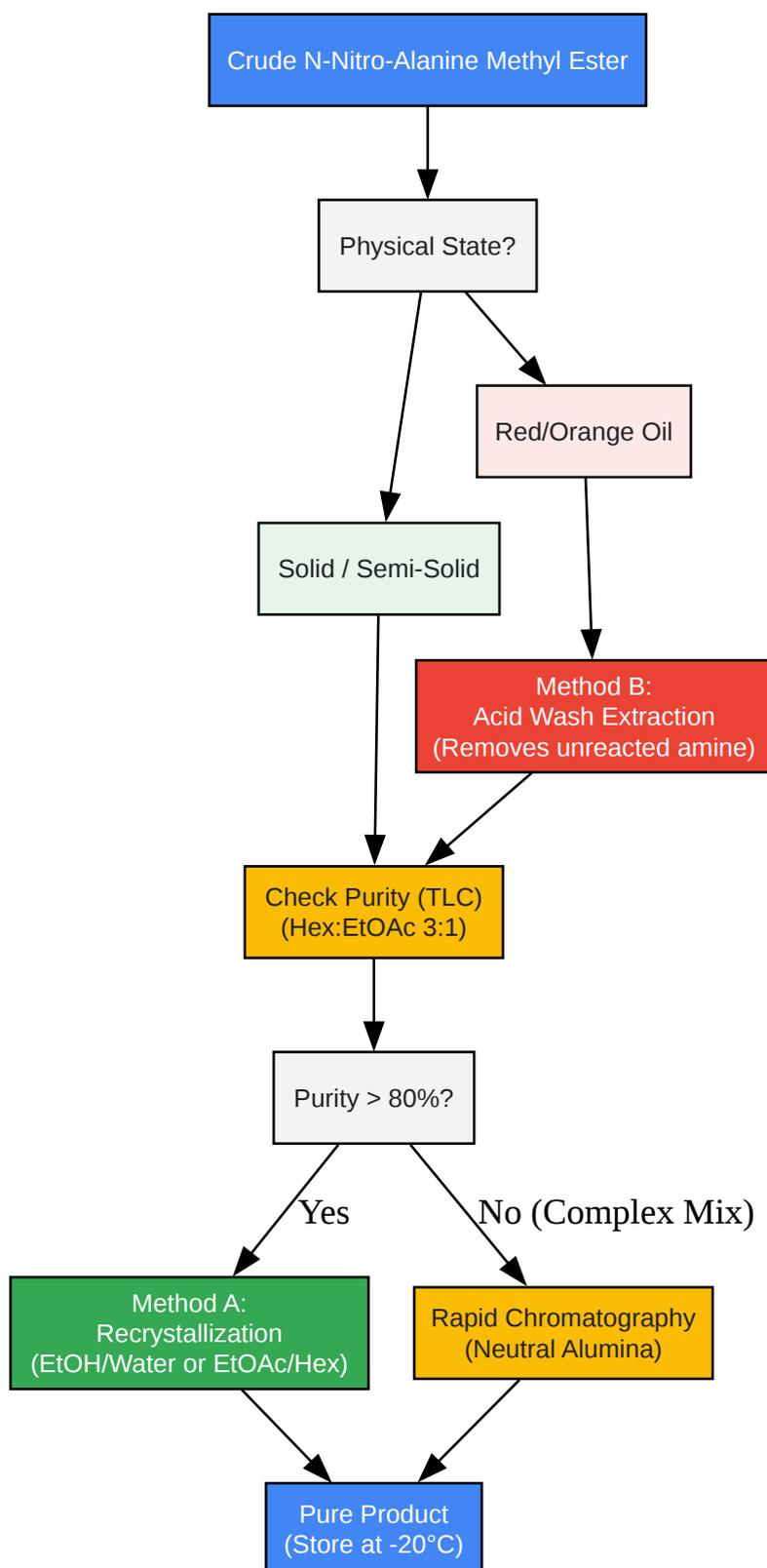
Part 4: Data & Solvent Compatibility

Table 1: Solvent Selection Guide for N-Nitro-Alanine Methyl Ester

Solvent System	Suitability	Notes
Ethanol / Water	High	Best for recrystallization. Avoid if product hydrolyzes easily.
EtOAc / Hexane	High	Good for chromatography and "oiling out" crystallization.
Diethyl Ether	Medium	Good solubility, but peroxide risk. Keep cold.
Dichloromethane	Medium	Good solvent, but hard to crystallize from. Use for extraction.
Acetone	Low	Avoid. Can form Schiff bases with impurities or react with N-nitro group.
DMSO / DMF	Avoid	Hard to remove without heat; promotes decomposition.

Part 5: Decision Logic (Workflow)

The following diagram illustrates the decision process for purifying the crude reaction mixture.



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Figure 1: Purification Decision Tree for N-Nitro-Alanine Methyl Ester. Selects between extraction, crystallization, and chromatography based on physical state and purity.

References

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Sources

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